

Technical Support Center: 5-Methyl-2-phenyloxazole-4-carboxylic acid

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Compound of Interest

Compound Name: 5-Methyl-2-phenyloxazole-4-carboxylic acid

Cat. No.: B031764

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the degradation of **5-Methyl-2-phenyloxazole-4-carboxylic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the primary factors that can cause the degradation of **5-Methyl-2-phenyloxazole-4-carboxylic acid**?

A1: The stability of **5-Methyl-2-phenyloxazole-4-carboxylic acid** can be influenced by several factors. The oxazole ring, while generally stable, can be susceptible to degradation under certain conditions.^[1] Key factors include:

- pH: Both acidic and basic conditions can potentially lead to the hydrolysis and ring-opening of the oxazole moiety.
- Temperature: Elevated temperatures can accelerate degradation pathways, including decarboxylation.^{[1][2][3]}
- Light Exposure (Photostability): Oxazole rings can be sensitive to light and may undergo photolytic degradation.^{[1][2][4][5]}

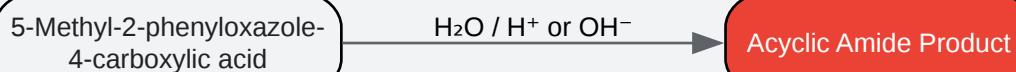
- Oxidizing Agents: The oxazole ring is susceptible to oxidation, which can lead to ring cleavage.[1][5]
- Enzymatic/Metabolic Processes: In biological systems, the molecule can be subject to metabolic transformations by enzymes.[6][7][8]

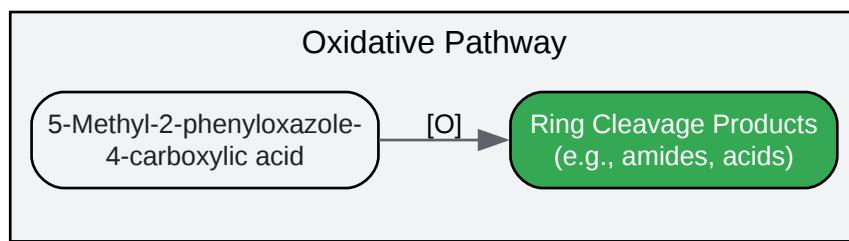
Q2: What are the potential degradation pathways for **5-Methyl-2-phenyloxazole-4-carboxylic acid**?

A2: Based on the general chemistry of oxazoles and carboxylic acids, several degradation pathways can be anticipated for **5-Methyl-2-phenyloxazole-4-carboxylic acid**:

- Hydrolytic Ring Opening: In the presence of strong acids or bases, the oxazole ring may undergo hydrolysis, leading to the formation of acyclic degradation products.
- Decarboxylation: Carboxylic acids attached to heterocyclic rings can be susceptible to the loss of carbon dioxide (CO₂), particularly when heated, which would result in the formation of 5-methyl-2-phenyloxazole.[2][3]
- Oxidative Degradation: The oxazole ring can be cleaved by oxidizing agents, potentially at the C4-C5 bond.[5]
- Photodegradation: Exposure to UV light can induce photochemical reactions, potentially leading to ring cleavage or rearrangement.[1][4][5]

Below are diagrams illustrating these potential degradation pathways.

Hydrolytic Pathway**Thermal/Photochemical Decarboxylation**



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